

Personal protective equipment for handling GID4-IN-1

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Compound of Interest

Compound Name: GID4-IN-1

Cat. No.: B15134973

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Essential Safety and Handling Guide for GID4-IN-1

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **GID4-IN-1**. The following procedures are based on best practices for handling potent, novel chemical compounds for which a specific Safety Data Sheet (SDS) may not be readily available. **GID4-IN-1** is a potent inhibitor of the GID4 subunit of the human CTLH E3 ubiquitin ligase complex and should be handled with care as a potentially hazardous compound.

Chemical and Physical Properties

A summary of the known quantitative data for **GID4-IN-1** is presented below.

Property	Value
Molecular Formula	C17H21BrFN5
CAS Number	3034834-45-9
IC50	< 500 nM
Storage Temperature	-20°C

Personal Protective Equipment (PPE)

The minimum required PPE for handling **GID4-IN-1** is outlined below. Always wear appropriate PPE to prevent exposure.

PPE Category	Item	Specifications & Use
Body Protection	Lab Coat	A flame-resistant lab coat should be worn at all times and fully buttoned to protect skin and clothing from spills. [1]
Hand Protection	Disposable Nitrile Gloves	Double-gloving is recommended to provide an additional layer of protection. Gloves should be changed immediately if contaminated. [1]
Eye & Face Protection	Safety Goggles	Tight-fitting goggles are required to protect against chemical splashes. [1]
Face Shield	A face shield must be worn over safety goggles whenever there is a splash hazard, such as when preparing solutions or transferring large volumes. [1]	
Foot Protection	Closed-Toe Shoes	Shoes must fully cover the feet to protect against spills and falling objects. [1]
Respiratory Protection	NIOSH-certified Respirator	Use may be necessary when handling the solid compound outside of a certified chemical fume hood or during spill cleanup. A risk assessment should determine the appropriate respirator type. [1]

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational workflow is critical to minimize the risk of exposure and contamination.

1. Preparation and Planning:

- Review all available safety information and establish a designated work area within a certified chemical fume hood for handling **GID4-IN-1**.[\[1\]](#)
- Ensure all necessary PPE is available and in good condition.
- Prepare and label all necessary equipment and solutions in advance.

2. Compound Handling (Weighing and Reconstitution):

- All handling of solid **GID4-IN-1** must be performed within a chemical fume hood to prevent inhalation of airborne particles.[\[1\]](#)
- To reconstitute, slowly add the solvent to the vial containing the compound to avoid splashing.
- Ensure the vial is securely capped before mixing.

3. Experimental Procedures:

- Conduct all experimental work involving **GID4-IN-1**, including cell culture additions and animal dosing, within a biological safety cabinet or chemical fume hood.[\[1\]](#)
- Use disposable plasticware whenever possible to minimize cross-contamination and exposure risks during cleaning.
- After handling, decontaminate all work surfaces with an appropriate cleaning agent.

Disposal Plan

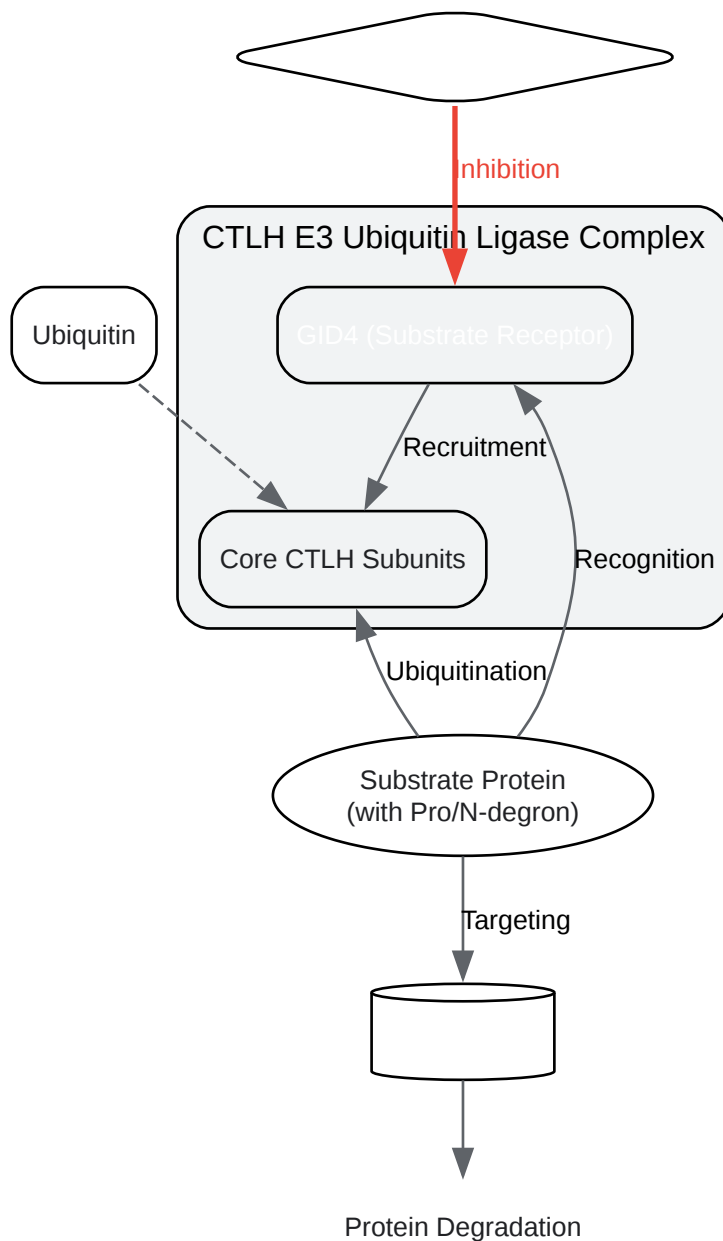
Proper disposal of **GID4-IN-1** and associated waste is essential to prevent environmental contamination and accidental exposure.

- Solid Waste: All disposable items that have come into contact with **GID4-IN-1**, such as gloves, pipette tips, and empty vials, should be collected in a dedicated, clearly labeled hazardous waste container.[\[1\]](#)
- Liquid Waste: All solutions containing **GID4-IN-1** should be collected in a clearly labeled hazardous waste container for chemical waste. Do not dispose of down the drain.
- Decontamination: All non-disposable equipment should be decontaminated using a validated procedure.

GID4-Mediated Protein Degradation Pathway

The following diagram illustrates the role of GID4 in the targeted protein degradation pathway and the inhibitory action of **GID4-IN-1**. GID4 is a substrate-recognition subunit of the CTLH E3 ubiquitin-protein ligase complex.[\[2\]](#) This complex is involved in various biological processes, including the regulation of cell cycle progression and glucose metabolism.[\[3\]](#)

GID4-Mediated Protein Degradation and Inhibition



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Caption: **GID4-IN-1** inhibits the GID4 substrate receptor, preventing protein degradation.

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